

Preparation of Ionomycin Stock Solution for Cell Culture: Application Notes and Protocols

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Compound of Interest

Compound Name: Ionomycin

Cat. No.: B1663694

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Introduction

Ionomycin is a potent and selective calcium ionophore derived from the bacterium *Streptomyces conglobatus*. It is a widely used research tool to increase intracellular calcium levels and study calcium signaling pathways in various cell types. As a mobile ion carrier, **ionomycin** forms a lipid-soluble complex with divalent cations, primarily Ca^{2+} , facilitating their transport across biological membranes. This influx of calcium can trigger a multitude of cellular processes, including enzyme activation, gene expression, apoptosis, and T-cell activation. This document provides detailed protocols for the preparation of **ionomycin** stock solutions for use in cell culture experiments.

Data Presentation: Ionomycin Properties and Stock Solution Parameters

The following table summarizes key quantitative data for the preparation and use of **ionomycin** in cell culture.

Parameter	Value	Reference
Molecular Weight	747.08 g/mol (Calcium Salt)	
Solubility	- DMSO: up to 100 mg/mL (133.8 mM) - Ethanol: up to 100 mg/mL (133.8 mM)	
Recommended Solvents	DMSO, Ethanol	
Recommended Stock Concentration	1 mM to 10 mM	
Typical Working Concentration	0.5 - 10 µg/mL (0.67 - 13.38 µM)	
Storage of Powder	-20°C or 2-8°C, desiccated, protected from light	
Storage of Stock Solution	-20°C, protected from light	
Stability of Stock Solution	Stable for up to 6 months at -20°C	

Experimental Protocols

Materials

- **Ionomycin** calcium salt (powder)
- Anhydrous Dimethyl sulfoxide (DMSO) or Ethanol (200 proof)
- Sterile microcentrifuge tubes
- Sterile, nuclease-free water
- Pipettes and sterile filter tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol for Preparing a 1 mM Ionomycin Stock Solution in DMSO

This protocol describes the preparation of a 1 mM stock solution of **ionomycin** calcium salt.

- Calculate the required mass of **ionomycin**:
 - The molecular weight of **ionomycin** calcium salt is 747.08 g/mol .
 - To prepare 1 mL of a 1 mM solution, you will need:
 - $\text{Mass (g)} = 1 \text{ mmol/L} * 1 \text{ L}/1000 \text{ mL} * 747.08 \text{ g/mol} * 1 \text{ mL} = 0.00074708 \text{ g} = 0.747 \text{ mg}.$
 - Therefore, to make 1 mL of a 1 mM stock, weigh out approximately 0.75 mg of **ionomycin** powder. For 1.34 mL of a 1mM stock, use 1mg of **ionomycin**.
- Aliquot the Solvent:
 - In a sterile microcentrifuge tube, add the calculated volume of anhydrous DMSO. For example, to prepare a 1 mM solution with 1 mg of **ionomycin**, add 1.34 mL of DMSO.
- Dissolve the **ionomycin**:
 - Carefully add the weighed **ionomycin** powder to the DMSO.
 - Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming or sonication can aid in dissolution if necessary.
- Sterilization (Optional):
 - If required for your specific application, the stock solution can be filter-sterilized using a 0.22 μm syringe filter that is compatible with DMSO.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.

- Store the aliquots at -20°C, protected from light. The stock solution is stable for several months under these conditions.

Protocol for Preparing Working Solutions

- Thaw the Stock Solution:
 - Thaw a single aliquot of the **ionomycin** stock solution at room temperature.
- Dilute to Working Concentration:
 - Dilute the stock solution in your desired cell culture medium to the final working concentration. For example, to prepare a 1 µM working solution from a 1 mM stock, dilute the stock 1:1000 in the cell culture medium.
 - It is recommended to perform a dose-response experiment to determine the optimal working concentration for your specific cell type and experimental conditions, as concentrations can range from 0.5 to 10 µg/mL (approximately 0.67 to 13.38 µM).
- Immediate Use:
 - Use the freshly prepared working solution immediately for your cell culture experiments.

Ionomycin Signaling Pathway

Ionomycin acts as a calcium ionophore, increasing the intracellular concentration of Ca²⁺. This elevation in cytosolic calcium triggers a cascade of downstream signaling events. A simplified representation of the **ionomycin**-induced signaling pathway, particularly in the context of T-cell activation (often in synergy with Phorbol 12-myristate 13-acetate - PMA), is depicted below.

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